

Perfluoro-2-methylpentane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Perfluoro-2-methylpentane*

CAS No.: *355-04-4*

Cat. No.: *B1293502*

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This guide provides an in-depth exploration of **Perfluoro-2-methylpentane**, a significant compound in the field of organofluorine chemistry. Tailored for researchers, scientists, and professionals in drug development, this document delves into its historical context, discovery, synthesis, physicochemical properties, and key applications. The narrative emphasizes the scientific rationale behind its development and use, ensuring a thorough understanding of its technical landscape.

Foreword: The Silent Workhorse of Fluorochemistry

Perfluoro-2-methylpentane, a fully fluorinated isomer of hexane, represents a class of compounds that, while not always in the spotlight, form the backbone of numerous advanced applications. Its unique combination of chemical inertness, thermal stability, and specific physical properties has carved a niche for it in specialized industries. This guide aims to illuminate the journey of this molecule, from the pioneering days of organofluorine chemistry to its modern-day utility.

Part 1: A Legacy of Innovation: The History and Discovery of Perfluoro-2-methylpentane

The story of **Perfluoro-2-methylpentane** is intrinsically linked to the broader history of organofluorine chemistry and the development of industrial-scale fluorination techniques. While a singular "discovery" moment for this specific isomer is not prominently documented, its emergence can be traced to the groundbreaking work on electrochemical fluorination (ECF).

The Dawn of an Era: The Simons Electrochemical Fluorination (ECF) Process

Prior to the 1930s, the synthesis of perfluorinated organic compounds was a hazardous and inefficient endeavor, often involving the direct and aggressive reaction with elemental fluorine. [1] This landscape was dramatically altered by the pioneering work of Professor Joseph H. Simons at Pennsylvania State University. In the late 1930s, Simons developed a novel method known as electrochemical fluorination. [2][3] This process involves the electrolysis of an organic compound dissolved in anhydrous hydrogen fluoride. [3] The Simons ECF process offered a safer and more controlled method for replacing hydrogen atoms with fluorine atoms in an organic molecule, paving the way for the large-scale production of a vast array of fluorochemicals. [4]

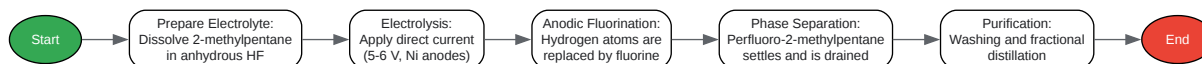
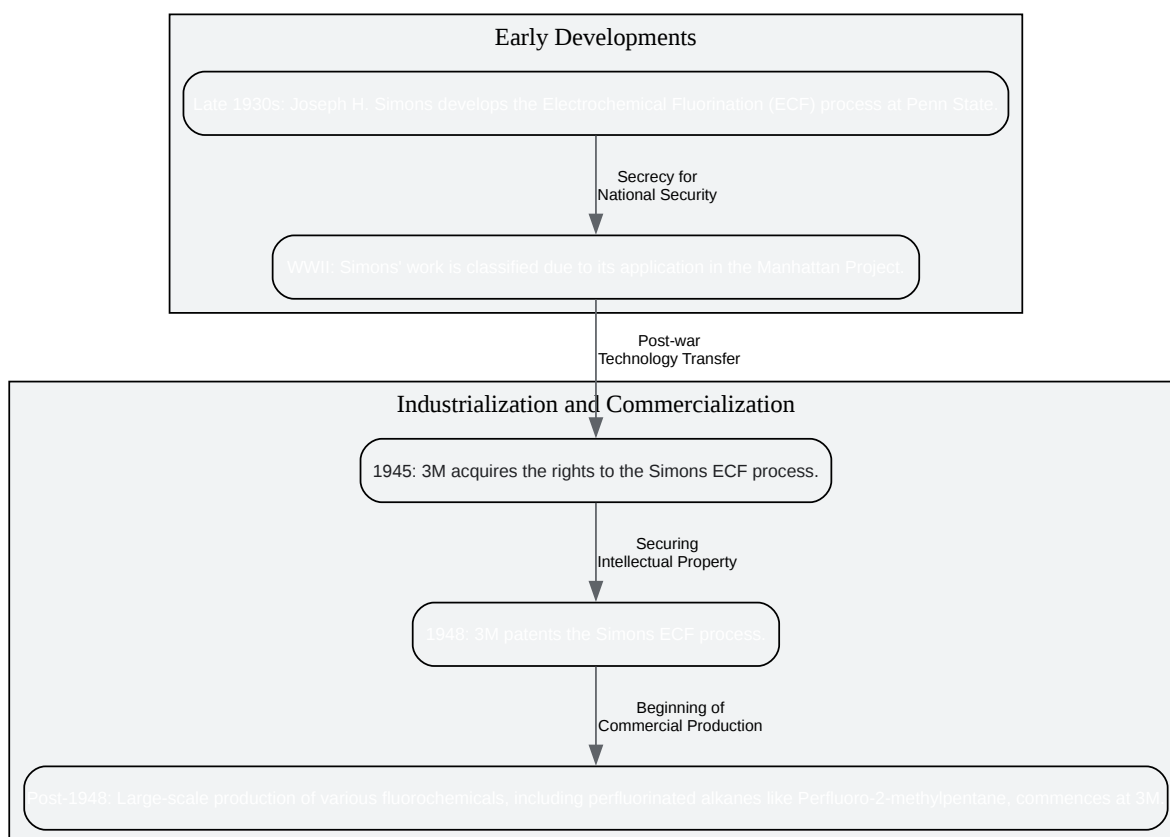
The significance of Simons' work was not immediately published due to its strategic importance during World War II, particularly its relevance to the production of uranium hexafluoride for the Manhattan Project. [1][5]

The 3M Connection: From Laboratory Curiosity to Industrial Reality

In 1945, the Minnesota Mining and Manufacturing Company, now known as 3M, recognized the immense potential of Simons' technology and acquired the intellectual property. [6] This marked the beginning of 3M's long and influential history in the fluorochemical industry. [7] The company established a partnership with Professor Simons and began to scale up the ECF process. [4] In 1948, 3M patented this groundbreaking technique. [4]

It was within this fertile environment of innovation and industrial scale-up that **Perfluoro-2-methylpentane** was likely first synthesized and characterized. The Simons ECF process, when applied to branched-chain alkanes like 2-methylpentane, would yield its perfluorinated counterpart. While early research focused on more prominent compounds like PFOA, the inherent nature of the ECF process would have produced a mixture of fluorinated products, including isomers like **Perfluoro-2-methylpentane**. These "inert liquids," as they were sometimes referred to at 3M, were initially explored for applications such as coolants.[8]

The timeline below illustrates the key milestones leading to the availability of **Perfluoro-2-methylpentane**:



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Caption: Workflow of the Simons ECF process for **Perfluoro-2-methylpentane** synthesis.

Alternative Synthetic Routes

While ECF is the dominant industrial method, other synthetic pathways exist, often starting from partially fluorinated precursors. For instance, the synthesis of Perfluoro-2-methyl-2-pentene from hexafluoropropylene is a known process, which can then be further fluorinated. [\[9\]](#)[\[10\]](#)[\[11\]](#)

Part 3: Physicochemical Properties

Perfluoro-2-methylpentane is a clear, colorless, and odorless liquid. [\[2\]](#) Its fully fluorinated structure imparts a unique set of properties that are central to its applications.

Property	Value	Source
Molecular Formula	C ₆ F ₁₄	[12] [13] [14]
Molecular Weight	338.04 g/mol	[12] [14]
CAS Number	355-04-4	[12] [14]
Boiling Point	57 °C	[2] [15]
Melting Point	-90 °C	[2] [15]
Density (at 25°C)	1.718 g/mL	[2]
Vapor Pressure (at 25°C)	≈ 27 kPa	[2]
Viscosity (kinematic)	≈ 0.42 mm ² /s	[2]
Refractive Index	≈ 1.2564	[2]
Solubility	Insoluble in water; Soluble in some hydrocarbons and chlorinated solvents.	[2]

These properties, particularly its chemical inertness, thermal stability, low surface tension, and non-flammability, make it a valuable material in demanding environments. [\[13\]](#)

Part 4: Spectroscopic and Analytical Profile

The structural elucidation of **Perfluoro-2-methylpentane** relies on standard analytical techniques.

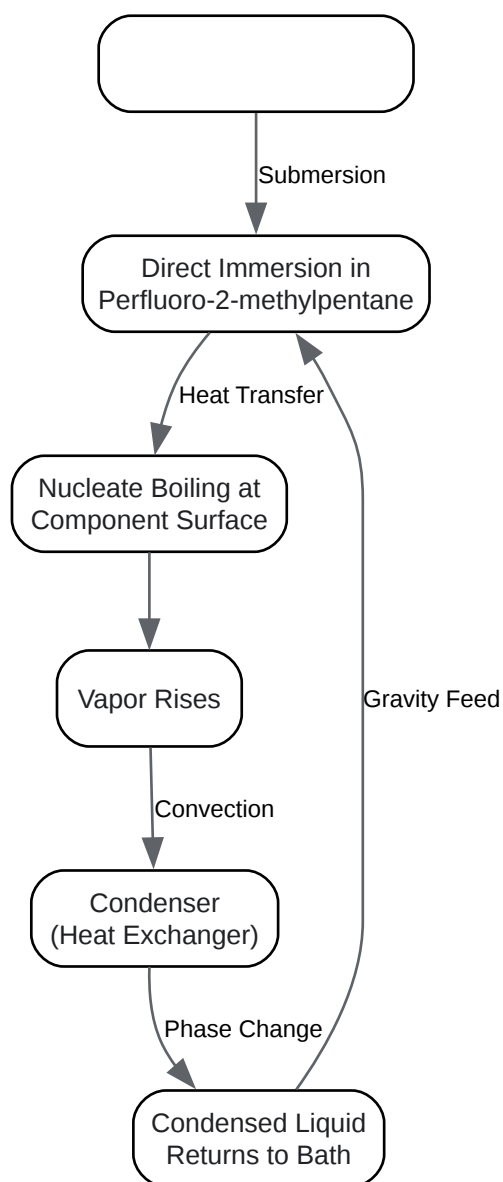
- **Mass Spectrometry:** The electron ionization mass spectrum of **Perfluoro-2-methylpentane** is characterized by a complex fragmentation pattern typical of perfluorinated alkanes. [12]*
NMR Spectroscopy: ^{19}F NMR is a crucial tool for confirming the structure and purity of **Perfluoro-2-methylpentane**, with distinct signals corresponding to the different fluorine environments in the molecule. [16][17]

Part 5: Applications in Science and Industry

The unique properties of **Perfluoro-2-methylpentane** have led to its use in several specialized applications.

Heat Transfer and Electronics Cooling

One of the primary applications of **Perfluoro-2-methylpentane** is as a heat transfer fluid, particularly in the electronics industry. Its high thermal stability, low boiling point, and excellent dielectric properties make it ideal for direct immersion cooling of sensitive electronic components.



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